

# Silver Lactate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Silver lactate

Cat. No.: B1143888

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An in-depth examination of the physicochemical properties, synthesis, and antimicrobial mechanisms of **silver lactate**.

## Introduction

**Silver lactate** ( $\text{AgC}_3\text{H}_5\text{O}_3$ ) is the silver salt of lactic acid, a compound that has garnered significant interest in the scientific community, particularly in the fields of medicine and materials science. Its potent antimicrobial properties, attributed to the release of silver ions ( $\text{Ag}^+$ ), make it a valuable agent in various applications, including wound dressings, medical device coatings, and as a preservative in cosmetics.[1][2] This technical guide provides a comprehensive overview of the physical and chemical properties of **silver lactate**, detailed experimental protocols, and an exploration of its antimicrobial mechanisms of action, tailored for researchers, scientists, and drug development professionals.

## Physicochemical Properties

**Silver lactate** is an organic chemical compound with the formula  $\text{CH}_3\text{CH}(\text{OH})\text{COOAg}$ . [3][4] It typically appears as a white to gray or purple crystalline powder or flakes and is known to be sensitive to light, necessitating storage in dark conditions to maintain its stability.[3]

## Quantitative Data

A summary of the key quantitative physical and chemical properties of **silver lactate** is presented in Table 1.

Property	Value/Description	References
IUPAC Name	silver;2-hydroxypropanoate	
CAS Number	128-00-7	[3]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> AgO <sub>3</sub>	[3]
Molecular Weight	196.94 g/mol	
Appearance	White to gray or purple powder/flakes	[3]
Melting Point	120-122 °C (decomposes)	
Boiling Point	227.6 °C	[3]
Solubility in Water	Soluble (approximately 1 part in 15 parts water)	[3]
Solubility in Ethanol	Slightly soluble	[3]
Stability	Light sensitive; degrades when exposed to alkali, peroxide, heat, and humidity.	[1]

## Experimental Protocols

This section outlines detailed methodologies for the synthesis of **silver lactate** and the determination of its key physical properties.

### Synthesis of Silver Lactate

**Silver lactate** is synthesized by the reaction of silver carbonate with lactic acid.[3] The following protocol is a representative procedure based on this reaction.

Objective: To synthesize **silver lactate** from silver carbonate and lactic acid.

Materials:

- Silver carbonate ( $\text{Ag}_2\text{CO}_3$ )
- Lactic acid ( $\text{CH}_3\text{CH}(\text{OH})\text{COOH}$ ), 85-90% aqueous solution
- Deionized water
- Ethanol
- Beakers
- Stirring rod
- Heating plate with magnetic stirrer
- Buchner funnel and flask
- Filter paper
- Drying oven

Procedure:

- In a beaker, dissolve a calculated amount of lactic acid in deionized water. The molar ratio of lactic acid to silver carbonate should be 2:1.
- Slowly add silver carbonate powder to the lactic acid solution while stirring continuously. The addition should be done in small portions to control the effervescence (release of  $\text{CO}_2$  gas).
- Continue stirring the mixture at room temperature until the effervescence ceases, indicating the completion of the reaction. The solution will contain dissolved **silver lactate**.
- Gently heat the solution to approximately  $60^\circ\text{C}$  to ensure complete reaction and to aid in the subsequent filtration step.
- Filter the warm solution to remove any unreacted silver carbonate or other solid impurities.
- To the clear filtrate, add ethanol to induce the precipitation of **silver lactate**, as it is less soluble in ethanol-water mixtures.

- Collect the precipitated white crystals of **silver lactate** by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol to remove any remaining impurities.
- Dry the purified **silver lactate** crystals in a drying oven at a temperature below its decomposition point (e.g., 80°C) until a constant weight is achieved. Store the final product in a dark, airtight container.

## Determination of Melting Point

The melting point of **silver lactate** can be determined using a standard capillary melting point apparatus.

Objective: To determine the melting point range of synthesized **silver lactate**.

Materials:

- Purified **silver lactate**
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **silver lactate** sample is completely dry and in a fine powdered form. If necessary, grind the crystals using a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 20°C below the expected melting point (around 100°C).

- Decrease the heating rate to approximately 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first droplet of liquid is observed (the onset of melting).
- Continue heating slowly and record the temperature at which the entire solid has transformed into a clear liquid (the completion of melting).
- The recorded temperature range is the melting point of the **silver lactate** sample. A sharp melting range (e.g., 1-2°C) is indicative of high purity.

## Determination of Solubility in Water

A quantitative method to determine the solubility of **silver lactate** in water is the shake-flask method.

Objective: To determine the solubility of **silver lactate** in water at a specific temperature (e.g., 25°C).

Materials:

- Purified **silver lactate**
- Deionized water
- Conical flasks with stoppers
- Thermostatically controlled water bath or incubator shaker
- Analytical balance
- Centrifuge and centrifuge tubes (or filtration apparatus)
- UV-Vis spectrophotometer or other suitable analytical instrument for concentration measurement

Procedure:

- Add an excess amount of **silver lactate** to a known volume of deionized water in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
- Seal the flask and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant. To separate the dissolved solute from any suspended solid particles, either centrifuge the sample at high speed or filter it through a fine-pore filter.
- Accurately dilute the clear supernatant to a concentration that falls within the linear range of the analytical method.
- Determine the concentration of **silver lactate** in the diluted solution using a validated analytical technique, such as UV-Vis spectrophotometry (measuring the absorbance of the lactate or silver ion after a color-forming reaction) or HPLC.
- Calculate the original concentration of the saturated solution, which represents the solubility of **silver lactate** in water at that temperature. Express the solubility in g/L or mg/mL.

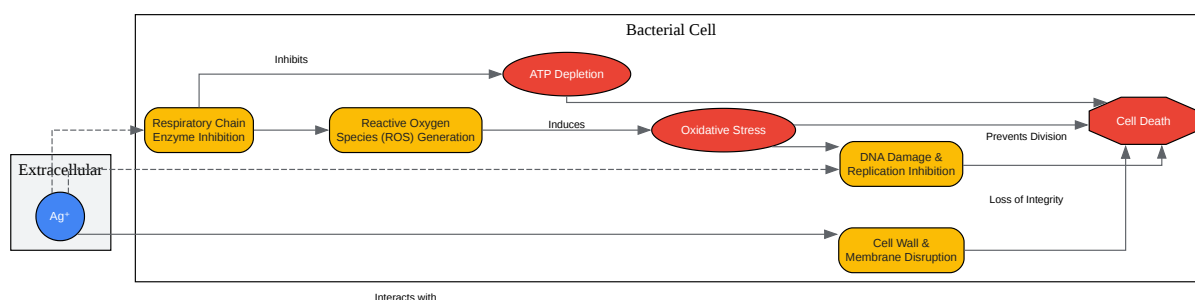
## Antimicrobial Mechanism of Action

The antimicrobial activity of **silver lactate** is primarily due to the release of silver ions ( $\text{Ag}^+$ ) in an aqueous environment. These ions exert their effects through a multi-targeted approach, leading to bacterial cell death.

The proposed mechanisms of action are illustrated in the diagram below and include:

- **Disruption of the Cell Envelope:** Silver ions can bind to sulfur-containing proteins in the bacterial cell wall and membrane, leading to increased permeability and disruption of the cell's structural integrity.

- **Inhibition of Respiratory Enzymes:**  $\text{Ag}^+$  ions are known to target and inhibit key enzymes in the bacterial respiratory chain, such as NADH dehydrogenase, thereby disrupting cellular energy production (ATP synthesis).
- **Generation of Reactive Oxygen Species (ROS):** The interaction of silver ions with the respiratory chain can lead to the production of ROS, such as superoxide radicals. These highly reactive species cause oxidative stress, leading to damage of cellular components like lipids, proteins, and DNA.
- **Interaction with DNA:** Silver ions can penetrate the bacterial cell and interact with the DNA, causing it to condense and preventing its replication, which ultimately inhibits cell division.



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Antimicrobial mechanisms of silver ions.

## Spectral Data

Spectroscopic techniques are essential for the characterization and quality control of **silver lactate**.

## Infrared (IR) Spectroscopy

The IR spectrum of **silver lactate** exhibits characteristic absorption bands corresponding to its functional groups. The broad band in the region of  $3400\text{--}3200\text{ cm}^{-1}$  is attributed to the O-H stretching vibration of the hydroxyl group. The strong absorption peak around  $1600\text{ cm}^{-1}$  is due

to the asymmetric stretching of the carboxylate group ( $\text{COO}^-$ ). The C-H stretching and bending vibrations of the methyl and methine groups are observed in the regions of  $2980\text{-}2940\text{ cm}^{-1}$  and  $1450\text{-}1370\text{ cm}^{-1}$ , respectively. The C-O stretching of the secondary alcohol and carboxylate group appears in the  $1120\text{-}1040\text{ cm}^{-1}$  region.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While dedicated NMR spectra for **silver lactate** are not readily available in the literature, the expected chemical shifts can be predicted based on the lactate anion.

- $^1\text{H}$  NMR: The proton spectrum would be expected to show a doublet for the methyl protons ( $\text{CH}_3$ ) around 1.3-1.5 ppm and a quartet for the methine proton ( $\text{CH}$ ) around 4.0-4.3 ppm. The hydroxyl proton ( $\text{OH}$ ) signal may be broad and its position variable depending on the solvent and concentration.
- $^{13}\text{C}$  NMR: The carbon spectrum would be expected to show a signal for the methyl carbon ( $\text{CH}_3$ ) around 20 ppm, the methine carbon ( $\text{CH}$ ) around 67-70 ppm, and the carboxylate carbon ( $\text{COO}^-$ ) around 180-185 ppm.

## UV-Visible (UV-Vis) Spectroscopy

**Silver lactate** itself does not possess strong chromophores that absorb in the UV-Vis region. Aqueous solutions of lactate generally show minimal absorption above 250 nm. Therefore, direct UV-Vis spectroscopy is not a primary method for the quantification of **silver lactate** unless a colorimetric reagent is used to react with either the silver or lactate ions to form a colored complex.

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **silver lactate**, along with representative experimental protocols for its synthesis and characterization. The multifaceted antimicrobial mechanism of action of silver ions released from **silver lactate** has also been elucidated. The compiled data and methodologies are intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with this important antimicrobial compound. Further research to obtain and publish detailed spectral data (NMR and UV-Vis) would be beneficial to the scientific community.



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